

Proper Disposal of (+)-Intermedine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (+)-Intermedine

Cat. No.: B1669703

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Essential Safety and Logistical Information for the Disposal of (+)-Intermedine

(+)-Intermedine is a pyrrolizidine alkaloid chemical used in laboratory research. While not classified as a hazardous substance under the Globally Harmonized System (GHS), proper handling and disposal are crucial to ensure laboratory safety and environmental protection.^[1] This guide provides detailed procedures for the safe disposal of **(+)-Intermedine**, tailored for researchers, scientists, and drug development professionals.

Safety and Handling Profile

Before proceeding with disposal, it is essential to be aware of the safety and handling precautions for **(+)-Intermedine**. This information is summarized from its Safety Data Sheet (SDS).

Parameter	Information	Source
GHS Classification	Not a hazardous substance or mixture	[1]
CAS Number	10285-06-0	[1]
Molecular Formula	C15H25NO5	[1]
Molecular Weight	299.36 g/mol	[1]
Personal Protective Equipment (PPE)	Safety goggles with side-shields, protective gloves, impervious clothing, suitable respirator	[1]
First Aid Measures	Eye Contact: Flush with water, call a physician. Skin Contact: Rinse with water, call a physician. Inhalation: Move to fresh air, give CPR if needed. Ingestion: Wash out mouth, do NOT induce vomiting, call a physician.	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[1]
Storage	Keep container tightly sealed in a cool, well-ventilated area. Recommended storage: Powder at -20°C for 3 years; in solvent at -80°C for 6 months or -20°C for 1 month.	[1]

Experimental Protocols for Disposal

The recommended disposal procedures for **(+)-Intermedine** involve a combination of chemical waste management principles and adherence to local, state, and federal regulations.

Step 1: Waste Identification and Segregation

Properly identify and segregate waste containing **(+)-Intermedine**. This includes:

- Unused or expired pure **(+)-Intermedine**.
- Contaminated materials such as personal protective equipment (gloves, lab coats), absorbent materials from spills, and empty containers.
- Solutions containing **(+)-Intermedine**.

Step 2: Disposal of Small Quantities (Research Scale)

For small quantities of **(+)-Intermedine** waste generated in a laboratory setting, the following procedure is recommended:

- Consult Local Regulations: Always consult your institution's Environmental Health and Safety (EHS) office for specific guidelines, as regulations can vary.
- Licensed Hazardous Waste Disposal: The most prudent method for disposal is to offer the waste to a licensed hazardous material disposal company.^[2] This ensures compliance with all regulations.
- Incineration: If permissible by local regulations and facilitated by your institution, **(+)-Intermedine** may be disposed of by incineration in a facility equipped with an afterburner and scrubber.^[2]

Step 3: Handling Spills

In the event of a spill of **(+)-Intermedine**:

- Ensure Personal Safety: Wear appropriate PPE, including a respirator, safety goggles, gloves, and a lab coat.^[1]
- Contain the Spill: Use an inert, absorbent, liquid-binding material such as diatomite or universal binders to absorb solutions.^[1]

- Decontaminate: Scrub the affected surfaces and any contaminated equipment with alcohol.
[\[1\]](#)
- Collect and Dispose: Collect all contaminated materials (absorbent, PPE, etc.) in a sealed container. Dispose of this container as chemical waste through a licensed hazardous material disposal company.[\[1\]](#)[\[2\]](#)

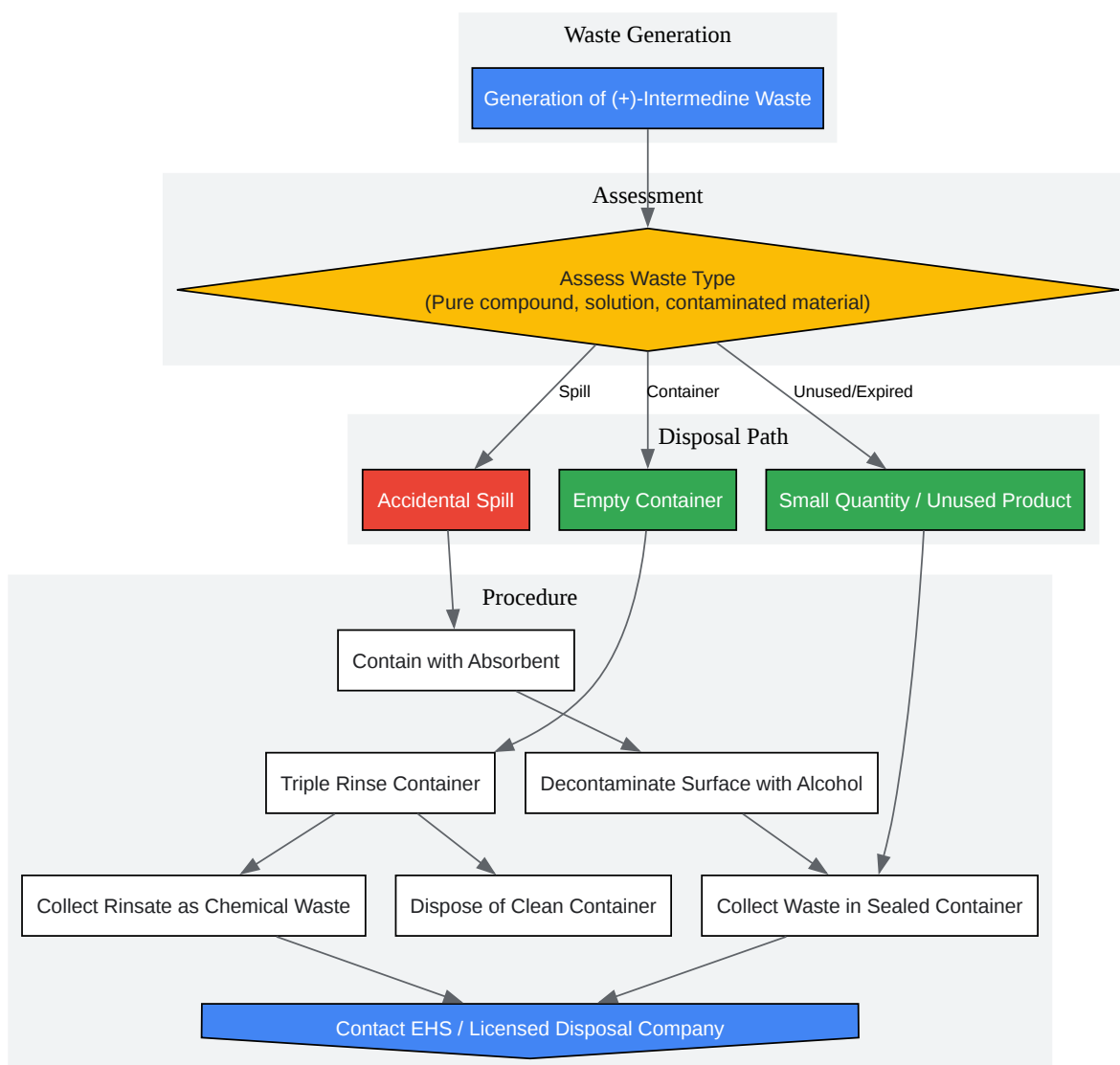
Step 4: Disposal of Empty Containers

Empty containers that held **(+)-Intermedine** should be managed as follows:

- Decontamination: Triple-rinse the container with a suitable solvent (e.g., alcohol).
- Collect Rinsate: The rinsate should be collected and disposed of as chemical waste.
- Container Disposal: Once decontaminated, the container can typically be disposed of according to standard laboratory procedures for non-hazardous waste, in compliance with local regulations.[\[1\]](#)

Logical Workflow for (+)-Intermedine Disposal

The following diagram illustrates the decision-making process for the proper disposal of **(+)-Intermedine** waste.



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References

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